

7-Hydroxyisoquinoline CAS number 7651-83-4

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Compound of Interest

Compound Name: 7-Hydroxyisoquinoline

Cat. No.: B188741

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An In-depth Technical Guide to **7-Hydroxyisoquinoline** (CAS 7651-83-4)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **7-Hydroxyisoquinoline**, a key heterocyclic compound with significant potential in medicinal chemistry and drug discovery. This document outlines its physicochemical properties, synthesis, analytical characterization, and known biological activities, offering a foundational resource for its application in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **7-Hydroxyisoquinoline** is presented in the table below. These properties are crucial for designing experimental conditions and for computational modeling in drug development.

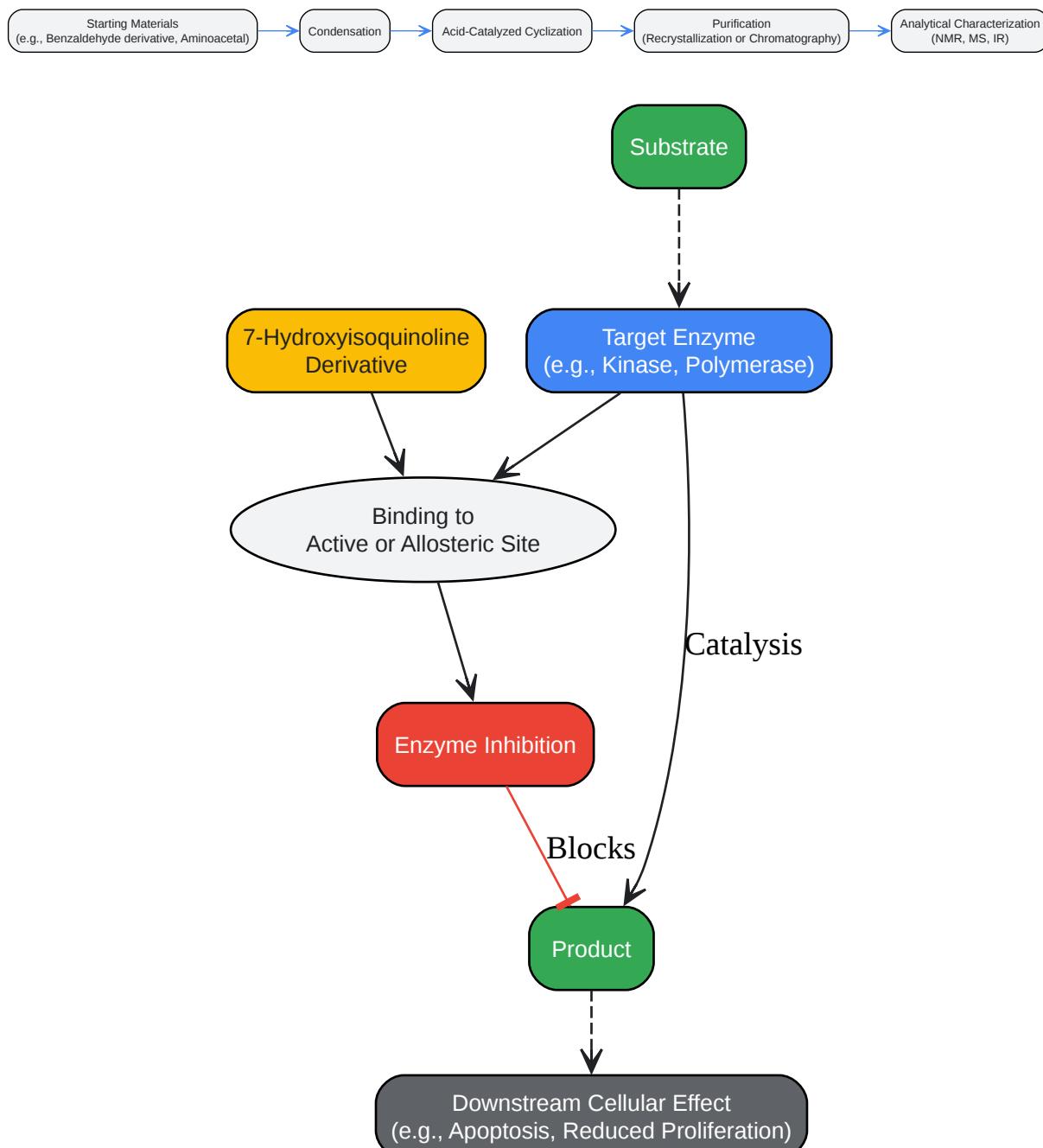
Property	Value
CAS Number	7651-83-4 [1] [2] [3] [4]
Molecular Formula	C ₉ H ₇ NO [1]
Molecular Weight	145.16 g/mol [1] [3]
Appearance	Yellow to off-white or light brown crystalline solid/powder [1]
Melting Point	227 °C [3]
Solubility	Soluble in methanol and concentrated sulfuric acid; sparingly soluble in water [1] [2]
pKa	5.68 (at 20°C) [1]

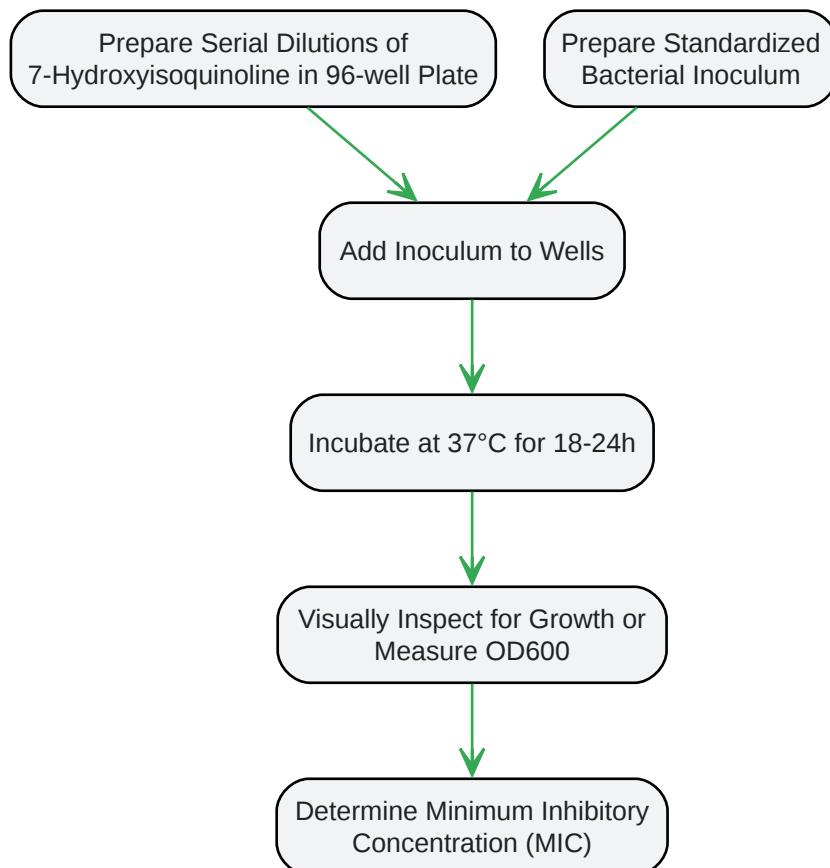
Synthesis and Purification

The synthesis of **7-Hydroxyisoquinoline** can be accomplished through several established methods for constructing the isoquinoline scaffold. The Pomeranz–Fritsch reaction is a common approach.

General Synthetic Workflow

The synthesis typically involves the condensation of an aldehyde with an aminoacetal, followed by acid-catalyzed cyclization and subsequent purification.





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References

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